

An In-depth Technical Guide to Cy-cBRIDP (CAS Number: 1023330-38-2)

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Compound of Interest

Compound Name: Cy-cBRIDP

Cat. No.: B1424324

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cy-cBRIDP, with the CAS number 1023330-38-2, is a monodentate phosphine ligand belonging to the biaryl phosphine class of ligands. Its full chemical name is 1-(Dicyclohexylphosphino)-2,2-diphenyl-1-methylcyclopropane, and it is also known as Dicyclohexyl(2,2-diphenyl-1-methyl-1-cyclopropyl)phosphine. This ligand has demonstrated significant utility in various palladium-catalyzed cross-coupling reactions, which are fundamental transformations in modern organic synthesis, particularly in the pharmaceutical and materials science industries. The unique structural features of **Cy-cBRIDP**, including its bulky dicyclohexylphosphino group and the rigid cyclopropyl backbone, impart specific steric and electronic properties that enhance the efficacy of palladium catalysts in challenging coupling reactions.

Physicochemical Properties

A summary of the key physicochemical properties of **Cy-cBRIDP** is presented in Table 1.

Property	Value
CAS Number	1023330-38-2
Molecular Formula	C ₂₈ H ₃₇ P
Molecular Weight	404.57 g/mol
Appearance	White to off-white solid
Melting Point	115-122 °C
Storage Temperature	2-8 °C
Solubility	Soluble in many organic solvents

Core Applications in Catalysis

Cy-cBRIDP is primarily employed as a ligand in palladium-catalyzed cross-coupling reactions. The bulky and electron-rich nature of the phosphine ligand stabilizes the palladium center and facilitates key steps in the catalytic cycle, such as oxidative addition and reductive elimination. This leads to higher reaction efficiency, broader substrate scope, and milder reaction conditions.

The primary applications of **Cy-cBRIDP** include:

- Suzuki-Miyaura Coupling: Formation of carbon-carbon bonds between organoboron compounds and organic halides.
- Buchwald-Hartwig Amination: Formation of carbon-nitrogen bonds between aryl halides and amines.
- Sonogashira Coupling: Formation of carbon-carbon bonds between terminal alkynes and aryl or vinyl halides.
- Heck Reaction: Formation of carbon-carbon bonds between alkenes and aryl or vinyl halides.

Catalytic Cycles

The following diagrams illustrate the generalized catalytic cycles for the key reactions in which **Cy-cBRIDP** participates.

Caption: Generalized Catalytic Cycle for Suzuki-Miyaura Coupling.

Caption: Generalized Catalytic Cycle for Buchwald-Hartwig Amination.

Caption: Generalized Catalytic Cycle for Sonogashira Coupling.

Experimental Protocols and Quantitative Data

While specific, detailed experimental data for **Cy-cBRIDP** is not widely available in open-access literature, the following sections provide representative protocols for the types of reactions where it is employed. These protocols are based on general procedures for similar biaryl phosphine ligands and should be optimized for specific substrates.

Suzuki-Miyaura Coupling

Reaction: Coupling of an aryl halide with an arylboronic acid.

Representative Protocol: A mixture of the aryl halide (1.0 mmol), arylboronic acid (1.2 mmol), K_3PO_4 (2.0 mmol), $Pd(OAc)_2$ (0.02 mmol, 2 mol%), and **Cy-cBRIDP** (0.04 mmol, 4 mol%) in toluene (5 mL) is degassed and heated at 100 °C under an inert atmosphere until the starting material is consumed (monitored by TLC or GC-MS). The reaction mixture is then cooled to room temperature, diluted with ethyl acetate, and washed with water and brine. The organic layer is dried over anhydrous Na_2SO_4 , filtered, and concentrated under reduced pressure. The crude product is purified by column chromatography on silica gel.

Expected Outcome: High yields are generally expected for a range of aryl and heteroaryl halides with various boronic acids.

Buchwald-Hartwig Amination

Reaction: Coupling of an aryl halide with a primary or secondary amine.

Representative Protocol: To a dried Schlenk tube is added $Pd_2(dba)_3$ (0.01 mmol, 1 mol%), **Cy-cBRIDP** (0.024 mmol, 2.4 mol%), and $NaOtBu$ (1.4 mmol). The tube is evacuated and backfilled with argon. The aryl halide (1.0 mmol), amine (1.2 mmol), and toluene (5 mL) are

then added. The reaction mixture is stirred at 80-110 °C until the reaction is complete. After cooling, the mixture is diluted with ether, filtered through a pad of Celite, and the filtrate is concentrated. The residue is purified by flash chromatography.

Expected Outcome: Good to excellent yields are anticipated for the coupling of various aryl bromides and chlorides with a range of primary and secondary amines.

Sonogashira Coupling

Reaction: Coupling of an aryl halide with a terminal alkyne.

Representative Protocol: A mixture of the aryl halide (1.0 mmol), terminal alkyne (1.2 mmol), PdCl₂(PPh₃)₂ (0.02 mmol, 2 mol%), **Cy-cBRIDP** (0.04 mmol, 4 mol%), and CuI (0.04 mmol, 4 mol%) in a solvent mixture of toluene and triethylamine (5:2, 7 mL) is degassed and stirred at room temperature or slightly elevated temperature under an inert atmosphere. Upon completion, the reaction mixture is filtered, and the filtrate is concentrated. The crude product is purified by column chromatography.

Expected Outcome: High yields are expected for the coupling of aryl iodides and bromides with a variety of terminal alkynes.

Micellar Catalysis

Cy-cBRIDP has also been explored as a ligand in palladium-catalyzed reactions conducted in aqueous micellar systems. Micellar catalysis offers a green and sustainable alternative to traditional organic solvents. Surfactants, such as TPGS-750-M, form micelles in water, creating a hydrophobic core where the catalytic reaction can occur. This approach can lead to enhanced reaction rates and allows for easier product isolation.

Experimental Workflow for Micellar Suzuki-Miyaura Coupling

Caption: Workflow for a Micellar Suzuki-Miyaura Coupling Reaction.

Synthesis of Cy-cBRIDP

A general, multi-step synthesis approach is required to produce **Cy-cBRIDP**. The following is a conceptual workflow for its synthesis.

Caption: Conceptual Synthetic Workflow for **Cy-cBRIDP**.

Safety Information

Cy-cBRIDP should be handled in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

Cy-cBRIDP is a valuable phosphine ligand for a range of palladium-catalyzed cross-coupling reactions. Its unique steric and electronic properties contribute to the high efficiency of these transformations, making it a useful tool for synthetic chemists in academia and industry. Further research into its applications, particularly in the development of more sustainable catalytic systems, is ongoing.

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